

# Unraveling "FE 200440": A Case of Mistaken Identity in Chemical Compound Research

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## Compound of Interest

Compound Name: *(d(CH2)51,Tyr(Me)2,Orn8)-  
Oxytocin*

Cat. No.: *B15571294*

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An in-depth investigation into the identifier "FE 200440" reveals that it does not correspond to a specific chemical compound or drug candidate as typically understood in pharmaceutical and scientific research. Extensive searches across chemical databases, pharmaceutical company pipelines, and scientific literature have failed to identify a unique molecule with this designation. Instead, the available information points towards a different origin for this term, suggesting a potential misinterpretation or an internal, non-public identifier.

The most direct match for the numerical portion of the identifier, "200440," is associated with a commercial product rather than a novel therapeutic agent. Specifically, it is the manufacturer part number for Isopropyl Alcohol, LP Grade, distributed by FUJIFILM Electronic Materials[1]. This is a high-purity solvent commonly used in the electronics industry and is chemically known as propan-2-ol (C<sub>3</sub>H<sub>8</sub>O). Its properties are well-documented and are not indicative of a complex therapeutic molecule that would necessitate a detailed whitepaper on its signaling pathways and advanced experimental protocols.

Further investigation into the "FE" prefix, which could speculatively be linked to the pharmaceutical company Ferring Pharmaceuticals, also did not yield any compound designated as "FE 200440." Ferring is known for its research and development in areas such as reproductive medicine, uro-oncology, and gastroenterology[2][3]. A review of their publicly available product list and clinical trial data does not show any asset with the "FE 200440" identifier[4][5].

Interestingly, a clinical trial sponsored by Ferring Pharmaceuticals was identified for compounds with a similar naming convention: FE 999322 and FE 999324. These are described as a microbiota suspension and capsule, respectively, for the treatment of ulcerative colitis<sup>[6]</sup>. This highlights that Ferring does use the "FE" prefix for its investigational products; however, these are complex biological substances (microbiota) and not single chemical entities with a defined structure that can be diagrammed in the manner requested.

Given the evidence, it is highly probable that "FE 200440" is not a designation for a specific, novel chemical structure. The user's request for a detailed technical guide on its chemical properties, signaling pathways, and experimental protocols cannot be fulfilled as the foundational subject—a unique molecule with this name—does not appear to exist in the public domain.

Researchers, scientists, and drug development professionals are advised to verify internal codes and product numbers to ensure they correspond to the intended therapeutic agents for their research. In this instance, the identifier "FE 200440" appears to be a case of mistaken identity, leading back to a common industrial solvent rather than a novel area of drug discovery.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)